

In Vitro Spectrum of Activity for PNU-183792: A Technical Guide

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Compound of Interest

Compound Name: PNU-183792
CAS No.: 282536-25-8
Cat. No.: B10827011

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vitro spectrum of activity for **PNU-183792**, a novel 4-oxo-dihydroquinoline antiviral compound. The data presented herein is collated from foundational studies and is intended to serve as a key resource for professionals in the fields of virology and drug development.

Executive Summary

PNU-183792 demonstrates potent and specific in vitro activity against a range of human and animal herpesviruses. Its mechanism of action is the targeted inhibition of herpesvirus DNA polymerases, with minimal effect on human polymerases, underscoring its high selectivity. This compound has shown efficacy against both wild-type and drug-resistant viral strains, positioning it as a promising candidate for further investigation. Notably, **PNU-183792** exhibits low cytotoxicity in mammalian cell lines at therapeutically relevant concentrations.

Quantitative Antiviral Activity

The in vitro antiviral potency of **PNU-183792** has been quantified using various assays, including plaque reduction, virus yield reduction, and cytopathic effect assays. The 50% inhibitory concentration (IC50) values against several key herpesviruses are summarized below.

Virus	Assay Type	IC50 Range (µM)	Reference(s)
Human Cytomegalovirus (HCMV)	Cytopathic Effect, Plaque Reduction, Virus Yield Reduction	0.3 - 2.4	[1][2]
Varicella Zoster Virus (VZV)	Plaque Reduction	0.1	[1][2]
Herpes Simplex Virus (HSV)	Plaque Reduction	3 - 5	[1]
Simian Varicella Virus (SVV)	Cell Culture Assays	0.1 - 0.7	
Murine Cytomegalovirus (MCMV)	Cell Culture Assays	0.1 - 0.7	
Rat Cytomegalovirus (RCMV)	Cell Culture Assays	0.1 - 0.7	

Table 1: In Vitro Antiviral Activity of **PNU-183792** against Various Herpesviruses.

Activity Against Drug-Resistant Strains

A significant attribute of **PNU-183792** is its activity against viral strains resistant to existing antiviral therapies. This suggests a mechanism of action distinct from that of commonly used nucleoside analogues.

Resistant Virus Strain	Activity of PNU-183792	Reference(s)
Ganciclovir-resistant HCMV	Active	
Cidofovir-resistant HCMV	Active	
Acyclovir-resistant HSV	Active	

Table 2: Activity of **PNU-183792** Against Drug-Resistant Herpesvirus Strains.

Selectivity and Cytotoxicity

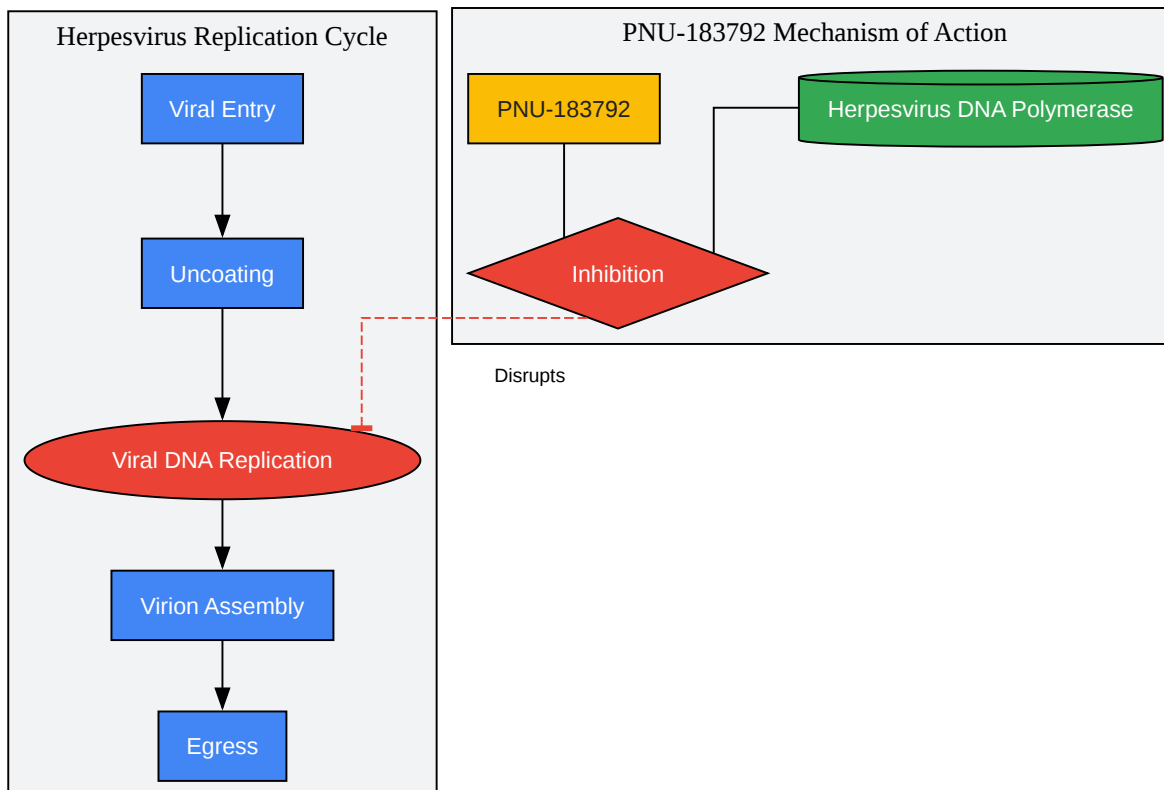
PNU-183792 exhibits a high degree of selectivity for viral polymerases over their human counterparts. This selectivity is a key factor in its favorable cytotoxicity profile.

Polymerase/Cell Line	Assay Type	IC50 / CC50 (μ M)	Reference(s)
Human α , γ , or δ polymerases	Polymerase Inhibition Assay	>40	
Proliferating Mammalian Cells (4 species)	Cytotoxicity Assay	>100	

Table 3: Selectivity and Cytotoxicity Profile of **PNU-183792**. The compound was found to be inactive against unrelated DNA and RNA viruses, further highlighting its specificity for herpesviruses.

Mechanism of Action

PNU-183792 is a non-nucleoside inhibitor that specifically targets the DNA polymerase of herpesviruses. This inhibition disrupts viral DNA replication, a critical step in the viral life cycle.



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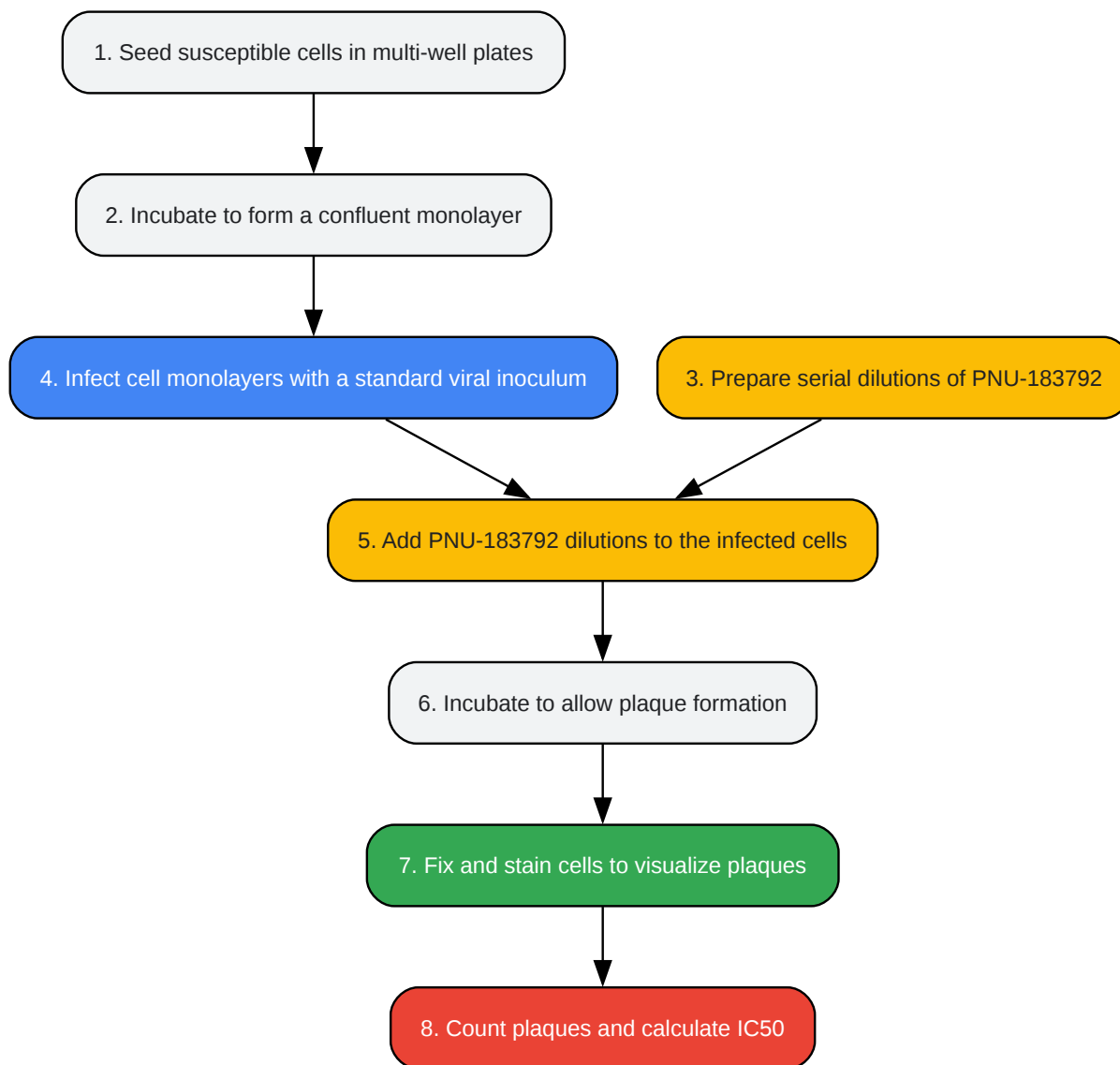
Caption: Mechanism of action of **PNU-183792**.

Experimental Protocols

Detailed experimental protocols are crucial for the replication and validation of in vitro findings. Below are generalized methodologies for the key assays used to characterize **PNU-183792**.

Plaque Reduction Assay

This assay is a standard method for determining the infectivity of a viral sample and the efficacy of an antiviral agent.



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References

- [1. Broad-spectrum antiviral activity of PNU-183792, a 4-oxo-dihydroquinoline, against human and animal herpesviruses - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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